

In-depth Technical Guide: Physicochemical Properties of 1-Phenyl-1-hexyn-3-ol

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Compound of Interest

Compound Name: 1-Phenyl-1-hexyn-3-ol

Cat. No.: B167968

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This document provides core physicochemical data for **1-Phenyl-1-hexyn-3-ol**, a compound of interest in organic synthesis and medicinal chemistry. The primary focus of this guide is to present the molecular weight and constituent elemental composition in a clear and accessible format.

Molecular Weight and Composition

The molecular weight of a compound is a fundamental property, essential for stoichiometric calculations in chemical reactions, preparation of solutions of known concentration, and analytical characterization. It is determined by the sum of the atomic weights of its constituent atoms.

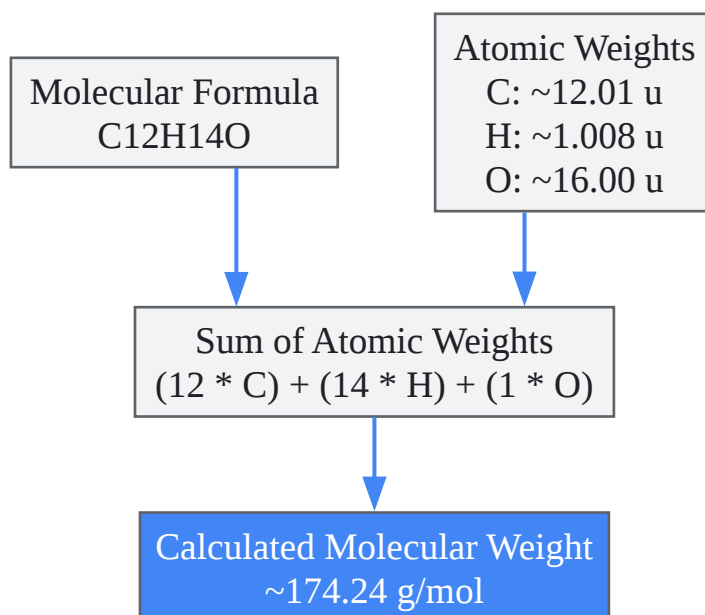
The molecular formula for **1-Phenyl-1-hexyn-3-ol** is C₁₂H₁₄O.^{[1][2]} This indicates that each molecule is composed of 12 carbon atoms, 14 hydrogen atoms, and one oxygen atom. Based on this composition, the molecular weight is 174.24 g/mol.^{[2][3][4][5]}

The table below summarizes the key quantitative data for **1-Phenyl-1-hexyn-3-ol**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ O	[1][2]
Molecular Weight	174.24 g/mol	[2][3][4][5]
IUPAC Name	1-phenylhex-1-yn-3-ol	[1][2]
CAS Number	1817-51-2	[1][3]

Logical Relationship of Molecular Weight Calculation

The calculation of molecular weight is a foundational concept in chemistry, directly derived from the molecular formula and the atomic weights of the constituent elements. The logical flow for determining the molecular weight of **1-Phenyl-1-hexyn-3-ol** is illustrated in the diagram below.



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Caption: Logical workflow for calculating the molecular weight of **1-Phenyl-1-hexyn-3-ol**.

This guide provides the fundamental physicochemical data for **1-Phenyl-1-hexyn-3-ol**. For experimental protocols or signaling pathway information related to specific applications of this molecule, further targeted literature review is recommended.

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